

Application Notes and Protocols: Preparation of 4-Methylhistamine Dihydrochloride Stock Solution

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

Cat. No.: B139109

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Methylhistamine is a potent and selective agonist for the histamine H4 receptor (H4R), exhibiting over 100-fold selectivity for H4R compared to other histamine receptor subtypes.^[1]^[2]^[3] As a dihydrochloride salt, it is provided as a stable, solid compound.^[1]^[4] Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility in cell-based assays, in vivo studies, and other pharmacological research. This document provides a detailed protocol for the preparation, storage, and handling of 4-Methylhistamine dihydrochloride stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for 4-Methylhistamine dihydrochloride is presented below. This information is essential for accurate calculations and proper handling.

Property	Value	Citations
Chemical Name	4-methyl-1H-imidazole-5-ethanamine, dihydrochloride	[1]
CAS Number	36376-47-3	[1][2]
Molecular Formula	C ₆ H ₁₁ N ₃ · 2HCl	[1][2]
Molecular Weight	198.09 g/mol	[2][5]
Appearance	A solid	[1]
Purity	≥95% to ≥98% (lot-dependent)	[1][6][7]
Solubility in Water	Up to 50 mM or 125 mg/mL (may require sonication)	[2][4]
Solubility in DMSO	20 mg/mL (~101 mM)	[1][4]
Solubility in PBS (pH 7.2)	10 mg/mL (~50.5 mM)	[1][6]
Storage (Solid)	Desiccate at Room Temperature or -20°C	[1][2]
Stability (Solid)	≥ 4 years at -20°C	[1]
Storage (Solution)	-20°C (1 month) or -80°C (6 months)	[8]

Safety and Handling Precautions

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, some safety data sheets indicate that 4-Methylhistamine may cause skin, eye, and respiratory irritation.[9][10][11] Therefore, standard laboratory safety practices are required.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves.[9]
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[10]

- Accidental Exposure:
 - Skin Contact: Wash the affected area thoroughly with soap and water.[9]
 - Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if easy to do so and continue rinsing.[9][10]
 - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.[9]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Experimental Protocols

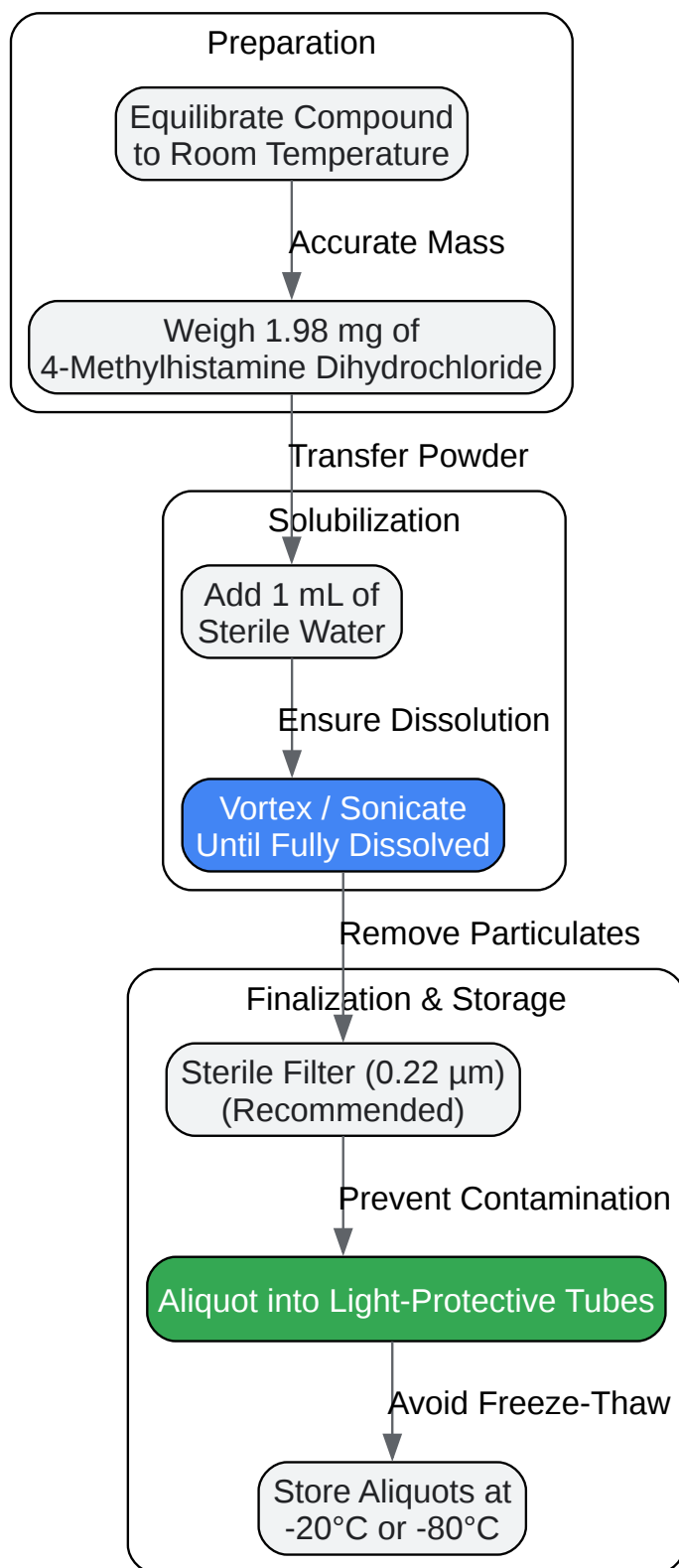
Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

This protocol is suitable for most in vitro and in vivo applications where an aqueous vehicle is preferred.

Materials:

- 4-Methylhistamine dihydrochloride (Solid)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile conical tube (e.g., 1.5 mL, 15 mL, or 50 mL)
- Vortex mixer and/or sonicator
- Sterile 0.22 μm syringe filter and syringe
- Sterile, light-protective microcentrifuge tubes for aliquots

Workflow Diagram:



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Caption: Workflow for preparing a 10 mM stock solution.

Procedure:

- **Calculation:** To prepare a 10 mM solution using a compound with a molecular weight of 198.09 g/mol, you need 1.9809 mg per 1 mL of solvent.
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 198.09 / 1000 = 1.98 \text{ mg}$
- **Weighing:** Before opening, allow the vial of 4-Methylhistamine dihydrochloride to equilibrate to room temperature to prevent condensation. Tare a sterile microcentrifuge tube or weigh boat on a calibrated analytical balance and carefully weigh out the desired amount of the compound.
- **Dissolution:** Add the calculated volume of sterile water to the vessel containing the weighed compound. For instance, add 1 mL of water to 1.98 mg of the compound.
- **Mixing:** Securely cap the tube and vortex thoroughly. If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes.^[4] Visually inspect the solution to ensure no particulates are visible.
- **Sterilization (Recommended):** For applications requiring sterility, such as cell culture, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube. This step also removes any undissolved micro-particulates.^{[4][8]}
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protective tubes. This practice is crucial to minimize contamination and degradation from repeated freeze-thaw cycles.
- **Labeling and Long-Term Storage:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (Water), and preparation date. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[8]

Protocol 2: Preparation of a 20 mg/mL DMSO Stock Solution

This protocol is an alternative for experiments that require an organic solvent or a higher concentration stock.

Materials:

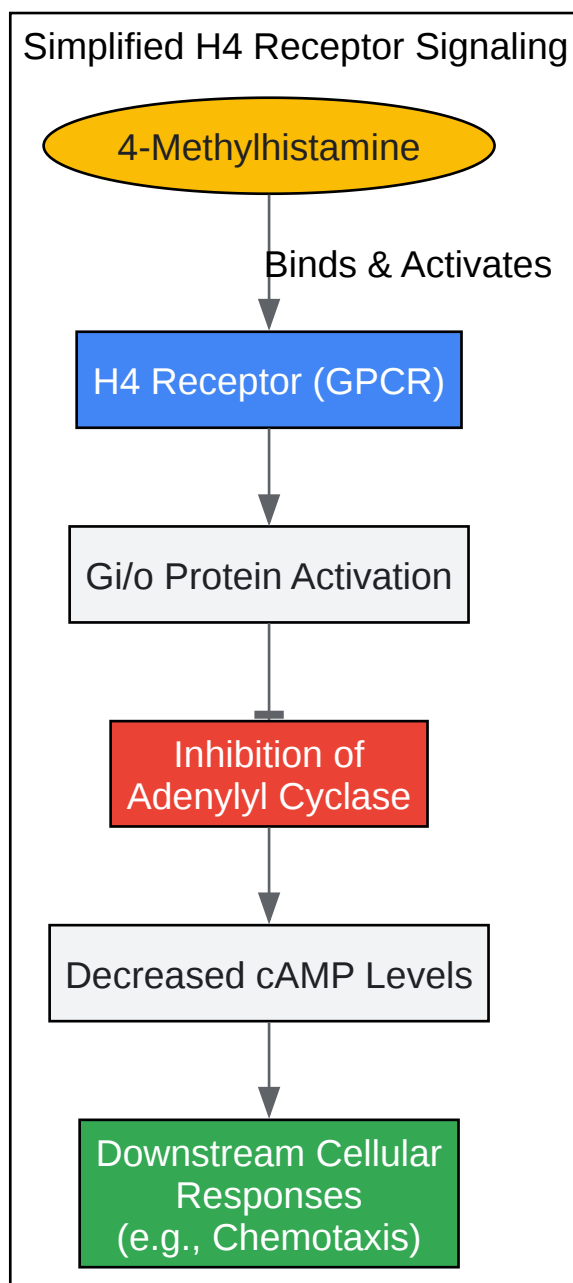
- Same as Protocol 1, but substitute sterile water with high-purity, anhydrous DMSO.

Procedure:

- Weighing: Following the procedure in Protocol 1, weigh 20 mg of 4-Methylhistamine dihydrochloride.
- Dissolution: Add 1 mL of anhydrous DMSO to the 20 mg of compound.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming and sonication may be required to achieve full dissolution.[\[4\]](#)
- Aliquoting and Storage: Aliquot the DMSO stock solution into appropriate tubes. Note that DMSO freezes at a higher temperature than water ($\sim 18.5^{\circ}\text{C}$), but for long-term stability, storage at -20°C or -80°C is still recommended.[\[8\]](#) Ensure tubes are tightly sealed as DMSO is hygroscopic.[\[4\]](#)

Signaling Pathway Context

4-Methylhistamine acts as an agonist at the H4 receptor, a G-protein coupled receptor (GPCR). Its binding initiates downstream signaling cascades that are crucial in modulating immune responses.



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Caption: Agonist activation of the H4 receptor pathway.

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